

Spectroscopic Characterization of 2-(2-Bromoethyl)pyridine: A Technical Guide

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Compound of Interest

Compound Name: 2-(2-Bromoethyl)pyridine

Cat. No.: B1590421

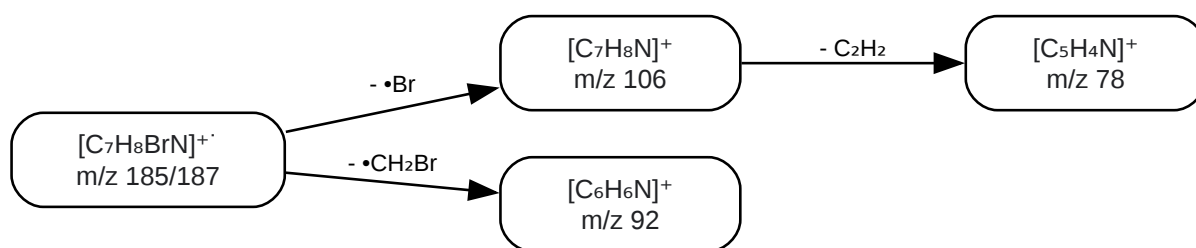
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This in-depth technical guide provides a comprehensive overview of the spectroscopic data for **2-(2-Bromoethyl)pyridine**, a key building block in pharmaceutical and materials science. This document is intended for researchers, scientists, and drug development professionals, offering a detailed analysis of its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data. The guide emphasizes the "why" behind experimental choices and provides a framework for data interpretation, ensuring scientific integrity and practical utility.

Introduction: The Significance of 2-(2-Bromoethyl)pyridine

2-(2-Bromoethyl)pyridine is a versatile bifunctional molecule, featuring a nucleophilic pyridine ring and a reactive bromoethyl side chain. This unique structure makes it a valuable precursor in the synthesis of a wide array of more complex molecules with potential applications in medicinal chemistry and materials science. Accurate spectroscopic characterization is paramount to confirm its identity, purity, and to understand its reactivity in subsequent chemical transformations. This guide delves into the core spectroscopic techniques used to elucidate the structure of **2-(2-Bromoethyl)pyridine**.

The molecular structure of **2-(2-Bromoethyl)pyridine** is presented below:



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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com